An In-depth Technical Guide on the Physicochemical Properties of N-Nitrosoanatabine

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Compound of Interest		
Compound Name:	N-Nitrosoanatabine	
Cat. No.:	B013793	Get Quote

For Researchers, Scientists, and Drug Development Professionals

N-Nitrosoanatabine (NAT) is a tobacco-specific nitrosamine (TSNA) found in a variety of tobacco products, including cigarettes and smokeless tobacco, as well as in electronic cigarettes. It is an important analyte in the study of tobacco products and their potential health effects. This guide provides a comprehensive overview of the known physicochemical properties of **N-Nitrosoanatabine**, detailed experimental protocols for its analysis, and visualizations of analytical workflows.

Core Physicochemical Properties

The fundamental physicochemical properties of **N-Nitrosoanatabine** are summarized in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	$C_{10}H_{11}N_3O$	
Molecular Weight	189.21 g/mol	
CAS Number	887407-16-1	
Appearance	Clear Yellow Oil	
Boiling Point	367.8 ± 42.0 °C (Predicted)	
Density	1.22 ± 0.1 g/cm3 (Predicted)	
pKa	5.06 ± 0.12 (Predicted)	
Solubility	Slightly soluble in Chloroform and Ethyl Acetate.	
XLogP3	1.3	
Stability	Light Sensitive. Stable for ≥ 2 years when stored at -20°C.	
Storage Temperature	-20°C or in a refrigerator under an inert atmosphere.	

Stereoisomerism

N-Nitrosoanatabine possesses a chiral center, and its enantiomeric composition has been a subject of study. In commercial and research cigarettes and smokeless tobacco, the (S)-enantiomer is predominant, accounting for approximately 80-82.6% of the total **N-Nitrosoanatabine** content.

Experimental Protocols: Quantification of **N-Nitrosoanatabine** in Tobacco

The quantification of **N-Nitrosoanatabine** in tobacco products is crucial for regulatory purposes and research. A common and robust method involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Objective: To determine the concentration of **N-Nitrosoanatabine** in whole tobacco and tobacco products.

Methodology: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1. Sample Preparation and Extraction:

- Precaution: All sample preparation should be conducted under non-UV lighting to prevent degradation of the light-sensitive **N-Nitrosoanatabine**.

- Sample Weighing: Accurately weigh approximately 0.750 g of the tobacco sample into a 100 mL glass extraction vessel.

- Internal Standard Spiking: Add 300 µL of an internal standard solution containing a known concentration of a deuterated analogue of **N-Nitrosoanatabine** (e.g., NAT-d4).

- Extraction: Add 30 mL of 100 mM aqueous ammonium acetate solution to the sample.

- Shaking: Place the vessel on a wrist-action shaker and shake for 30 minutes to facilitate the extraction of TSNAs.

- Filtration: Filter the extract to remove solid particles before analysis.

2. Instrumental Analysis (LC-MS/MS):

- Technique: High-performance liquid chromatography coupled with a tandem mass spectrometer (LC-MS/MS) using electrospray ionization (ESI) in the positive mode.

- Detection: The triple-quadrupole mass analyzer is operated in multiple-reaction-monitoring (MRM) mode for mass-specific detection of the target analyte.
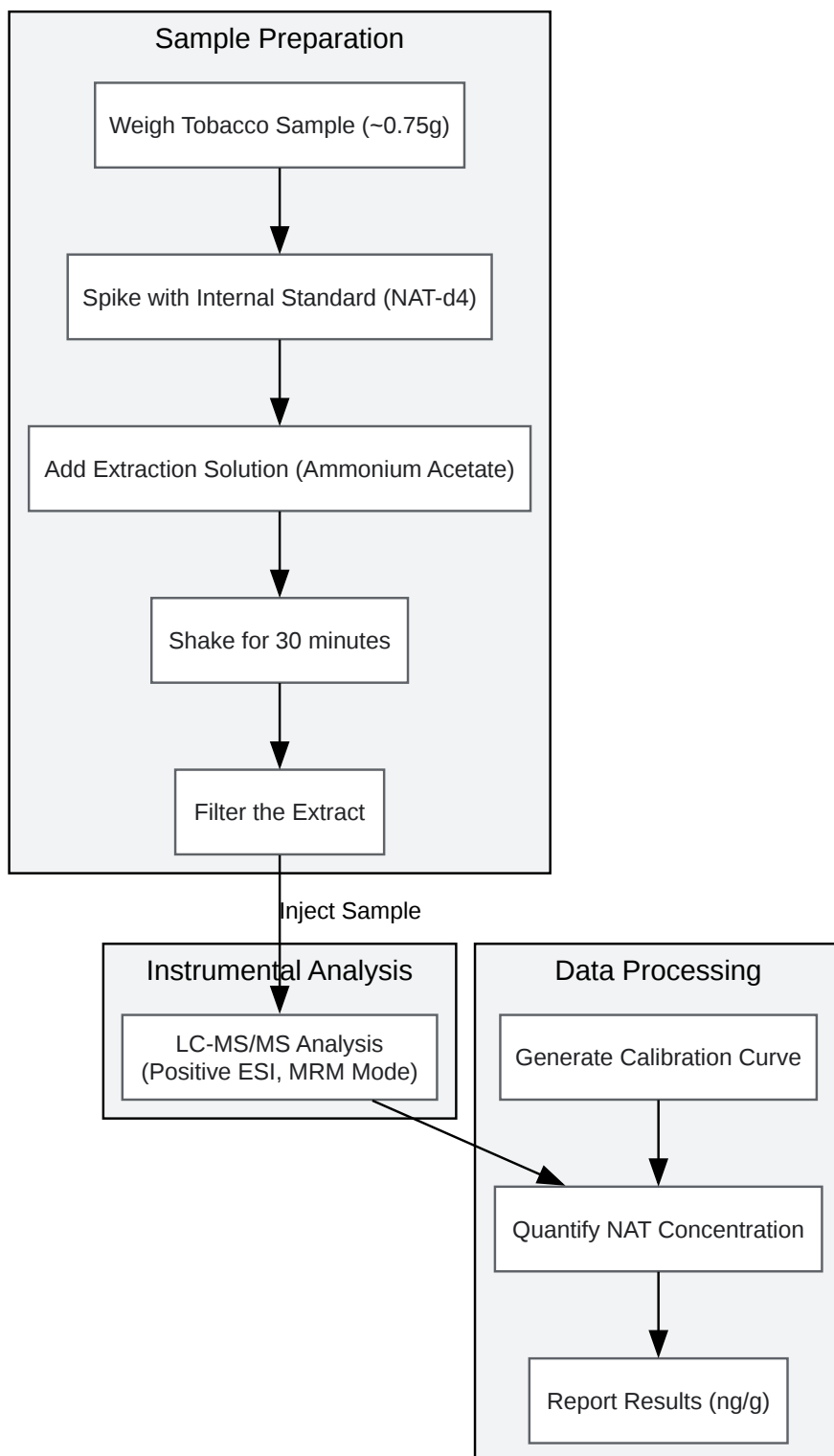
3. Calibration and Quantification:

- Standards: Prepare a series of calibration standards using a certified reference material of **N-Nitrosoanatabine**. Deuterated internal standards are used for calibration.

- Calculation: The concentration of **N-Nitrosoanatabine** in the sample (in ng/g) is calculated using the following formula:

- M (ng/g) = (C * V_s) / N

- Where:

    - C = Analytical concentration determined from the calibration curve.

    - V_s = Volume of the extract (e.g., 30 mL).

    - N = Weight of the tobacco sample extracted (in g).

Analytical Workflow Visualization

The following diagram illustrates the general workflow for the quantification of **N-Nitrosoanatabine** in tobacco products.

Workflow for N-Nitrosoanatabine Quantification

Sample Preparation

Weigh Tobacco Sample (~0.75g)

↓

Spike with Internal Standard (NAT-d4)

↓

Add Extraction Solution (Ammonium Acetate)

↓

Shake for 30 minutes

↓

Filter the Extract

Inject Sample

Instrumental Analysis

LC-MS/MS Analysis
(Positive ESI, MRM Mode)

Data Processing

Generate Calibration Curve

↓

Quantify NAT Concentration

↓

Report Results (ng/g)

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Caption: A flowchart detailing the key steps in the analytical workflow for **N-Nitrosoanatabine**.
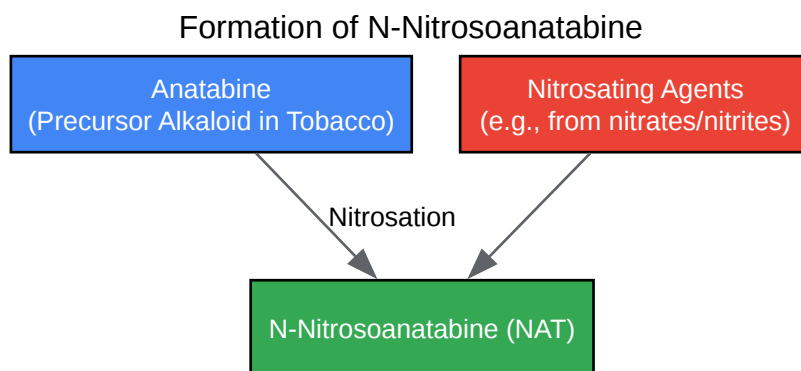
Biological Activity and Safety

While other tobacco-specific nitrosamines like NNK and NNN are classified as carcinogenic to humans (Group 1), there is inadequate evidence for the carcinogenicity of **N-Nitrosoanatabine** in experimental animals. Consequently, it is not classifiable as to its carcinogenicity to humans (Group 3). Despite this, **N-Nitrosoanatabine** is considered toxic if swallowed and requires careful handling in a laboratory setting.

Signaling Pathways

Currently, there is a lack of specific, well-defined signaling pathways directly attributed to **N-Nitrosoanatabine** in the scientific literature, which is consistent with its classification regarding carcinogenicity. Research on TSNAs primarily focuses on the metabolic activation and genotoxic pathways of potent carcinogens like NNK and NNN.

The diagram below illustrates a logical relationship concerning the formation of **N-Nitrosoanatabine**.

Formation of N-Nitrosoanatabine

Anatabine
(Precursor Alkaloid in Tobacco)

Nitrosating Agents
(e.g., from nitrates/nitrites)

Nitrosation

N-Nitrosoanatabine (NAT)

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Caption: A diagram showing the precursor relationship for the formation of **N-Nitrosoanatabine**.

This technical guide provides a summary of the current knowledge on the physicochemical properties of **N-Nitrosoanatabine**. The provided experimental protocol offers a robust starting point for researchers aiming to quantify this compound in tobacco-related matrices. Further research is needed to fully elucidate its biological interactions and potential metabolic pathways.

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